

# Technical Guide: Physicochemical Properties and Synthesis of 2-Amino-5-bromobenzaldehyde

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## Compound of Interest

Compound Name: 2-Amino-5-bromobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, specifically the melting and boiling points, of **2-Amino-5-bromobenzaldehyde**. It also details an experimental protocol for its synthesis, offering valuable insights for researchers and professionals engaged in organic synthesis and drug development.

## Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental in the characterization of a chemical compound, indicating its purity and providing a basis for its handling and application in further synthetic processes.

Property	Value	Source
Melting Point	74.0 - 80.0 °C	<a href="#">[1]</a> <a href="#">[2]</a>
75 - 77 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
74 - 76 °C	<a href="#">[6]</a>	
Boiling Point	290.3 ± 25.0 °C (Predicted)	<a href="#">[3]</a> <a href="#">[4]</a>
290.267 °C at 760 mmHg	<a href="#">[5]</a>	

# Experimental Protocol: Synthesis of 2-Amino-5-bromobenzaldehyde

The following protocol describes a common method for the synthesis of **2-Amino-5-bromobenzaldehyde**. This procedure involves the oxidation of 2-amino-5-bromobenzyl alcohol.

## Materials:

- 2-amino-5-bromobenzyl alcohol
- Activated manganese dioxide
- Acetone

## Procedure:

- To a solution of 2-amino-5-bromobenzyl alcohol (23.32 g) in acetone (300 ml), add activated manganese dioxide (58.5 g).<sup>[7]</sup>
- Stir the reaction mixture at room temperature for 17.5 hours.<sup>[7]</sup>
- Monitor the progress of the reaction using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Upon completion of the reaction, filter the mixture to remove the manganese dioxide.<sup>[7]</sup>
- Concentrate the filtrate under reduced pressure to yield **2-Amino-5-bromobenzaldehyde**.<sup>[7]</sup>  
The resulting product is typically a yellow to orange powder or crystalline solid.<sup>[1]</sup>

## Characterization of the Product:

The identity and purity of the synthesized **2-Amino-5-bromobenzaldehyde** can be confirmed by various analytical methods, including:

- Melting Point Determination: Compare the observed melting point of the synthesized compound with the literature values. A sharp melting point range close to the reported values

indicates high purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR spectroscopy can be used to confirm the structure of the compound. The expected signals for **2-Amino-5-bromobenzaldehyde** are:  $\delta$  6.10-6.20 (2H, br), 6.57 (1H, d,  $J=8.8$  Hz), 7.38 (1H, dd,  $J=8.8$ , 2.4 Hz), 7.59 (1H, d,  $J=2.4$  Hz), 9.81 (1H, s).[7]
- Gas Chromatography (GC): Purity can be quantitatively assessed using gas chromatography.[2]

## Synthesis Workflow

The synthesis of **2-Amino-5-bromobenzaldehyde** from its precursor can be represented by the following workflow diagram.



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### Synthesis Workflow for **2-Amino-5-bromobenzaldehyde**.

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